

Application Notes & Protocols: MeSA 2-O- β -D-glucoside-d4 in Wine Aroma Analysis

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Compound of Interest

Compound Name: MeSA 2-O- β -D-glucoside-d4

Cat. No.: B15556708

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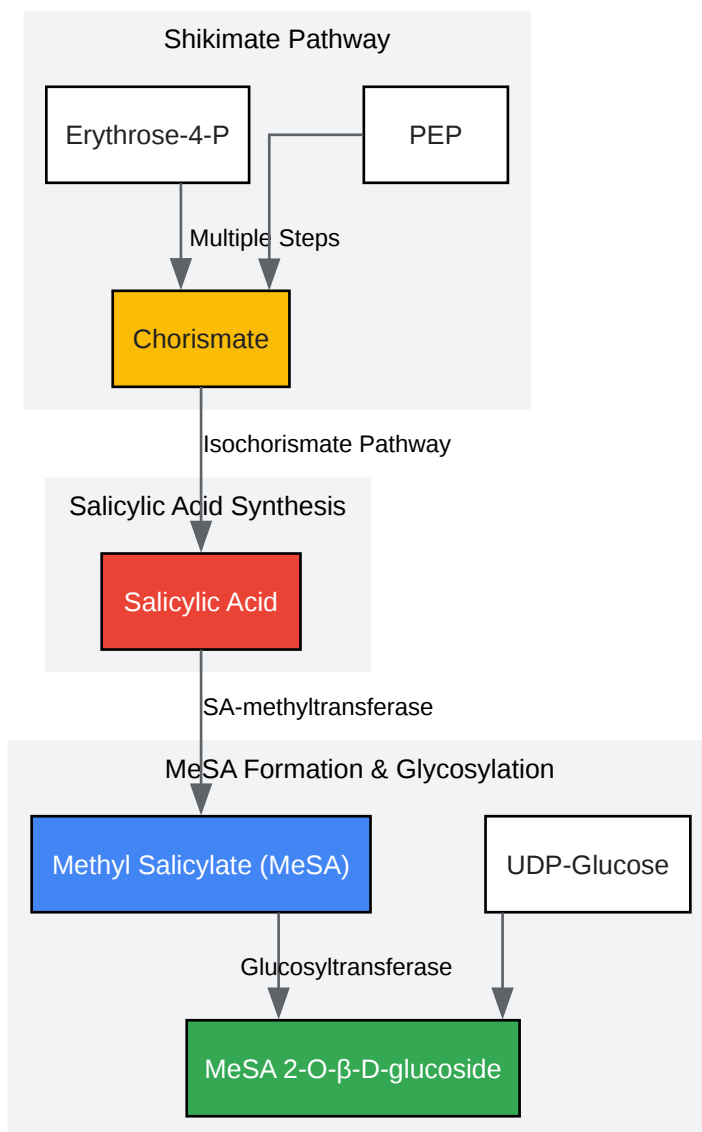
Introduction

Methyl salicylate (MeSA) is a volatile organic compound that contributes to the aromatic profile of many plants and is increasingly recognized for its role in the aroma of certain wines, particularly after aging. In grapes and wine, MeSA often exists in a non-volatile, glycosidically-bound form, acting as a flavor precursor.^{[1][2]} The primary glycoside of interest is Methyl Salicylate 2-O- β -D-glucoside (MeSA-glc). The release of free MeSA from this precursor through acid or enzymatic hydrolysis during winemaking and aging can significantly influence the final sensory characteristics of the wine, imparting notes described as balsamic or wintergreen.^{[1][3]}

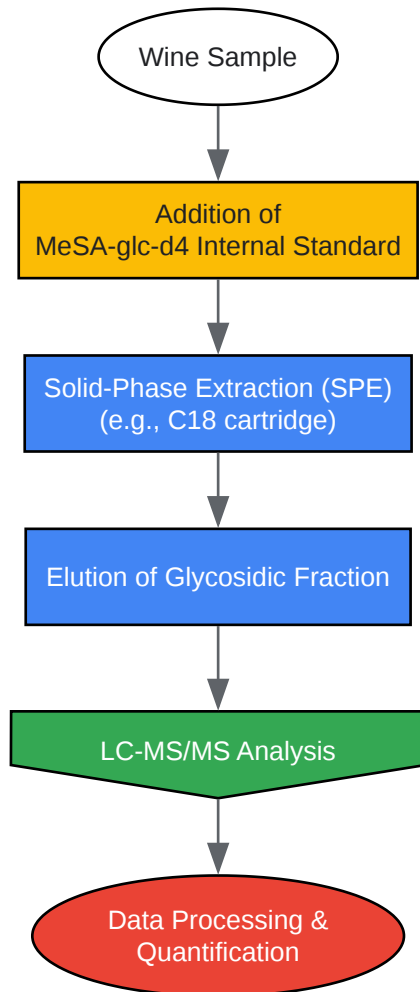
The accurate quantification of these glycosidic precursors is crucial for understanding and predicting the aromatic potential of grapes and wine. Stable Isotope Dilution Analysis (SIDA) is a powerful technique for the precise quantification of target analytes in complex matrices like wine.^{[4][5]} This document provides detailed application notes and protocols for the use of MeSA 2-O- β -D-glucoside-d4 as an internal standard for the quantification of its native analogue in wine.

Biochemical Pathway of MeSA 2-O- β -D-glucoside in *Vitis vinifera*

In grapevines (*Vitis vinifera*), the biosynthesis of methyl salicylate and its subsequent glycosylation is part of the plant's secondary metabolism, often associated with defense signaling.^{[6][7]} The pathway begins with the shikimate pathway, a central route in plants for the production of aromatic amino acids.^{[8][9][10][11]} Chorismate, an intermediate of this pathway, is converted to salicylic acid (SA). The salicylic acid is then methylated by the enzyme SA-methyltransferase to form methyl salicylate (MeSA).^{[3][6][12]} Finally, a glucosyltransferase enzyme attaches a glucose molecule to MeSA, forming the non-volatile MeSA 2-O- β -D-glucoside, which can be stored in the grape berry.^{[7][13]}

Biosynthesis of MeSA 2-O- β -D-glucoside in *Vitis vinifera*

Stable Isotope Dilution Analysis Workflow



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